

Fabricating Mach-Zehnder modulators using DR19-based polymers

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Compound of Interest

Compound Name: POLY((DISPERSE RED 19)-ALT-(1,4-

CAS No.: 175413-25-9

Cat. No.: B1169582

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Application Note: High-Bandwidth Electro-Optic Modulation

Fabrication of Mach-Zehnder Modulators using DR19-Functionalized Side-Chain Polymers[1]

Executive Summary & Scientific Rationale

The Mach-Zehnder Modulator (MZM) is the workhorse of optical communications, converting electrical data into optical signals. While Lithium Niobate (

) is the industry standard, organic polymers offering the Pockels effect (linear electro-optic effect) promise higher bandwidths (>100 GHz) and lower drive voltages (

).

This guide focuses on Disperse Red 19 (DR19), an azo-dye chromophore. Unlike simple "guest-host" systems where the dye is merely mixed into a plastic (leading to aggregation and

thermal instability), we utilize a Side-Chain Polymer architecture. Here, DR19 is covalently bonded to a PMMA or Polyimide backbone. This ensures high chromophore loading density and long-term orientational stability.

The Core Mechanism:

- Synthesis: Covalent attachment of DR19 to a polymer backbone.
- Fabrication: Creating a multi-layer waveguide stack on Silicon.
- Poling: Heating the device near its Glass Transition Temperature () while applying a high-voltage field to align the dipolar DR19 molecules. This symmetry-breaking step turns the amorphous polymer into an electro-optic material ().

Device Architecture & Design

The device follows a vertical "Rib Waveguide" structure to ensure single-mode operation at 1550 nm.

Layer Stack Specifications: | Layer | Material | Thickness | Refractive Index (

@ 1550nm) | Function | | :--- | :--- | :--- | :--- | :--- | | Substrate | Silicon (High Resistivity) | 500

| ~3.47 | Mechanical support | | Bottom Electrode | Cr/Au | 10nm / 100nm | N/A | Ground plane |
| Bottom Cladding | UV-Curable Epoxy (e.g., NOA73) | 3.0

| 1.54 | Optical confinement | | Active Core | DR19-PMMA Copolymer | 2.5

| 1.62 | EO Modulation | | Top Cladding | UV-Curable Epoxy (e.g., NOA73) | 3.0

| 1.54 | Optical confinement | | Top Electrode | Au (Microstrip) | 500 nm | N/A | RF Signal / Poling |

Design Logic:

- Refractive Index Contrast:

is required for total internal reflection.

- Mode Matching: The core thickness (2.5

) is optimized to match the mode field diameter of standard lensed fibers, minimizing coupling loss.

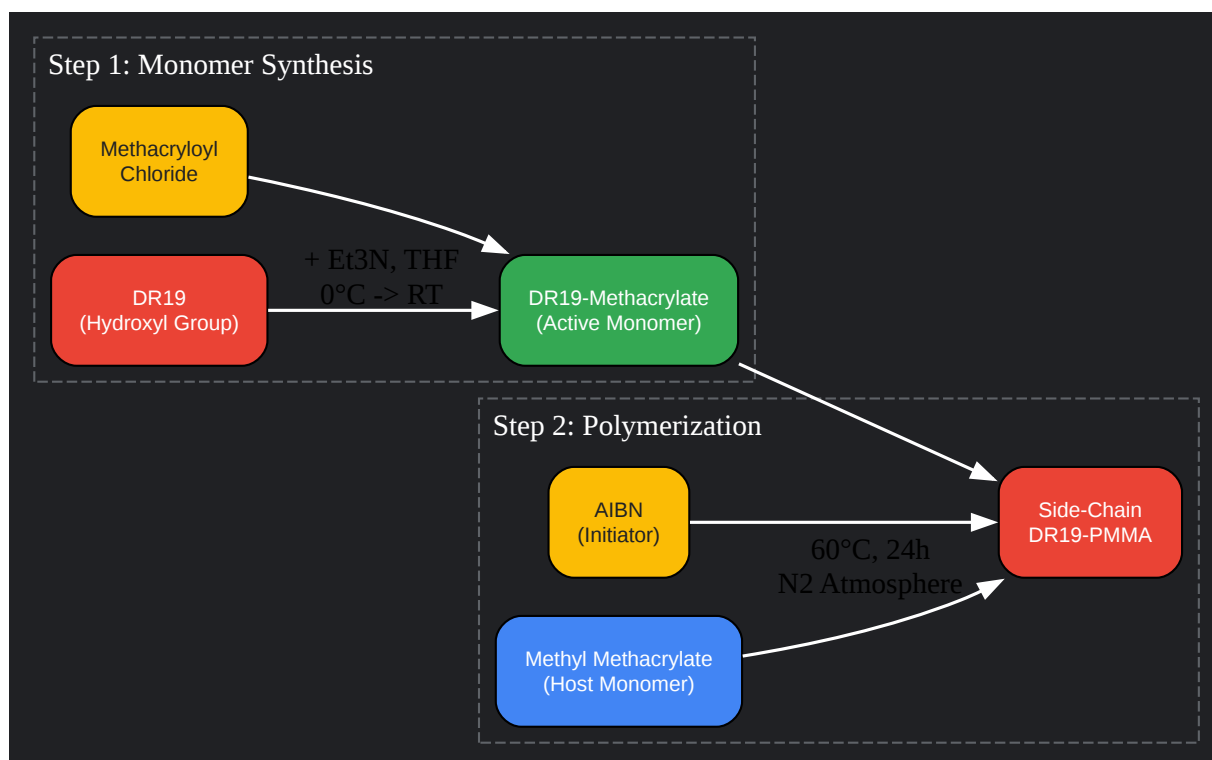
Phase I: Material Synthesis (Side-Chain Polymer)

Target Audience: Chemists / Drug Development Professionals

To achieve high thermal stability, we synthesize a copolymer of Methyl Methacrylate (MMA) and a DR19-derivative.

Synthesis Workflow:

- Monomer Functionalization: React DR19 (which contains -OH groups) with Methacryloyl Chloride to create DR19-Methacrylate.
- Polymerization: Free-radical copolymerization of DR19-Methacrylate with MMA.



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Figure 1: Synthetic pathway for creating the electro-optic side-chain polymer.

Phase II: Fabrication Protocol

Target Audience: Process Engineers

Step 1: Bottom Electrode & Cladding

- Cleaning: Piranha clean (3:1) Silicon wafers for 10 min. Warning: Exothermic.
- Metallization: E-beam evaporate 10 nm Cr (adhesion) + 100 nm Au.
- Cladding Spin: Spin coat NOA73 (Norland Products) at 3000 RPM for 45s.

- Cure: UV cure (365 nm, 3 J/

) under Nitrogen purge to prevent oxygen inhibition. Bake at 80°C for 30 min to stabilize.

Step 2: Active Layer Deposition

- Solution Prep: Dissolve DR19-PMMA in Cyclohexanone (10-15 wt%). Stir overnight.
- Filtration: Filter through 0.2

PTFE syringe filter. Critical: Removes aggregates that cause dielectric breakdown during poling.

- Spin Coating: Spin at 1500-2000 RPM to achieve 2.5
thickness.
- Soft Bake: 80°C for 2 hours (vacuum oven) to remove solvent. Solvent residue lowers
and ruins poling stability.

Step 3: Waveguide Patterning (The Rib)

We use Reactive Ion Etching (RIE) to define the light path.

- Mask: Spin photoresist (e.g., AZ5214). Pattern MZI arms using standard lithography.[\[1\]](#)
- Etch:

Plasma RIE.

- Recipe: Power: 100W, Pressure: 50 mTorr,
flow: 40 sccm.

- Target: Etch approx.[\[2\]](#) 1.0

into the active layer (leaving 1.5

slab). This "Rib" structure provides lateral confinement.

- Strip: Remove resist with Acetone/Isopropanol.

Step 4: Top Cladding & Electrode

- Top Clad: Spin coat NOA73 (3.0
). UV Cure + Hard Bake (120°C, 1 hour).
- Top Metal: Sputter/Evaporate 500 nm Au. Pattern using lift-off or wet etching to form the RF transmission line over the MZI arms.

Phase III: Contact Poling (The Critical Step)

The polymer is currently isotropic (random). We must align the chromophores to activate the EO effect.

Protocol:

- Setup: Place device on a temperature-controlled stage. Contact probes to Top (Signal) and Bottom (Ground) electrodes.
- Heat: Ramp temperature to
(approx 115°C for DR19-PMMA).
- Field Application: Apply voltage slowly. Target field: 100 V/
.
 - Calculation: Total thickness between electrodes

8.5

. Target Voltage

850V.
- Soak: Hold at

and

for 10-15 mins. Monitor current.

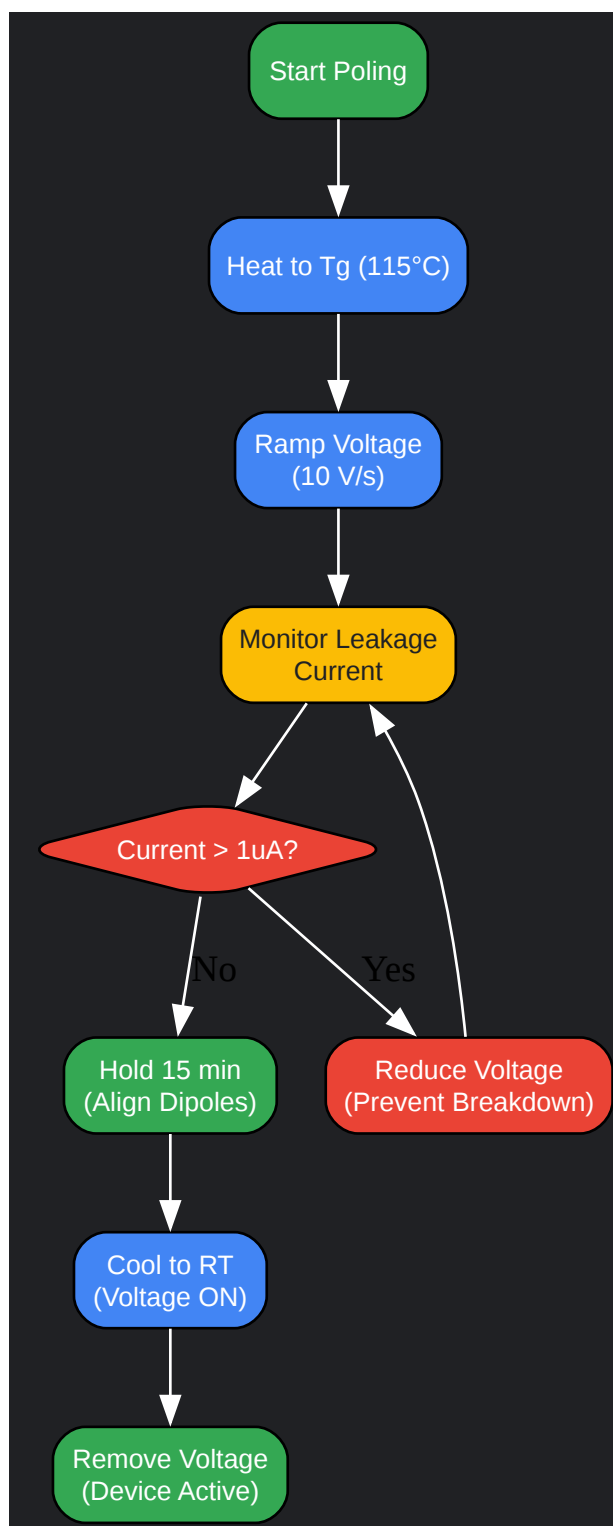
- Pass Criteria: Leakage current

. If current spikes, dielectric breakdown is imminent—lower voltage immediately.

- Cooling: Keep Voltage ON while cooling to Room Temp. This "freezes" the alignment.

- Discharge: Turn off voltage only when

. Short electrodes to discharge.



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Figure 2: Logic flow for the contact poling process to prevent device destruction.

Characterization & Validation

To validate the device, measure the Half-Wave Voltage () and Electro-Optic Coefficient ().

Teng-Man Reflection Method (Rapid Test):

- Shine laser (1550 nm) through the film at 45°.
- Modulate voltage.^{[3][1][4]}
- Measure intensity modulation on a detector.
- Formula:
 - Target:

pm/V for DR19-PMMA.

In-Device Testing:

- Couple light (1550 nm) into the waveguide using lensed fiber.
 - Apply DC bias to the top electrode.
 - Observe the interference fringe shift on an oscilloscope.
 - Calculation: The voltage required to shift the phase by (from Max intensity to Min intensity).
 - Target:
- for a 1cm long device.

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